Technical Support Center: Epimedin A1 Bioavailability Enhancement

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Compound of Interest

Compound Name: *Epimedin A1*

Cat. No.: *B1458796*

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Welcome to the technical support guide for researchers, scientists, and drug development professionals working to overcome the challenges associated with the oral delivery of **Epimedin A1**. This document provides in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to guide your formulation development and evaluation process. Our approach is grounded in mechanistic understanding to empower you to make informed decisions in your experiments.

PART 1: Troubleshooting & FAQs - Navigating Common Experimental Hurdles

This section addresses specific issues you may encounter during your research in a direct question-and-answer format.

Question 1: My initial in vivo pharmacokinetic (PK) study with a simple **Epimedin A1** suspension shows extremely low and variable plasma concentrations. What are the primary causes and my next steps?

Answer: This is a very common starting point for flavonoids like **Epimedin A1**. The low oral bioavailability is almost certainly due to a combination of two major factors: poor aqueous

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solubility and extensive first-pass metabolism.[1][2]

- Causality: **Epimedin A1**, as a complex glycoside, has low solubility in gastrointestinal (GI) fluids. According to the Biopharmaceutics Classification System (BCS), drugs must dissolve to be absorbed.[3][4] If the dissolution rate is slower than the GI transit time, absorption will be minimal. Furthermore, flavonoids are notorious substrates for Phase II metabolizing enzymes (like UGTs) in the gut wall and liver, and for efflux transporters (like P-glycoprotein and MRPs) that pump the drug back into the intestinal lumen.[5][6] This metabolic clearance before the drug reaches systemic circulation is termed first-pass metabolism.

- Recommended Next Steps:

  - Characterize Physicochemical Properties: If not already done, determine the aqueous solubility of **Epimedin A1** at different pH values (e.g., 1.2, 4.5, 6.8) to simulate the GI tract.

  - Perform an In Vitro Permeability Assay: Use the Caco-2 cell monolayer model to assess its intrinsic permeability and determine if it is a substrate for efflux transporters. A high efflux ratio (>2) would strongly suggest active efflux is a major barrier.[7][8]

  - Select a Formulation Strategy: Based on these findings, you can choose a targeted strategy. If solubility is the main issue, amorphous solid dispersions or lipid-based systems are excellent choices. If efflux is significant, some lipid-based systems can mitigate this by promoting lymphatic absorption.[9]

Question 2: I'm attempting to create an amorphous solid dispersion (ASD) using hot-melt extrusion (HME), but the extrudate is showing signs of crystallinity or thermal degradation. How can I troubleshoot this?

Answer: This is a process optimization challenge. Success in HME depends on achieving a stable, molecularly dispersed (amorphous) state without compromising the drug's integrity.[10][11]

- Causality & Troubleshooting:

  - Crystallinity: This indicates that the polymer is not adequately "dissolving" the drug at the processing temperature. You may need to:

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- Increase Polymer Ratio: Increase the proportion of the polymer to the drug.
- Select a Better Polymer: The polymer must have good miscibility with **Epimedin A1**. Polymers like Soluplus® or Kollidon® VA 64 are specifically designed for HME and form stable amorphous dispersions.[12] Consider polymers that can form hydrogen bonds with the drug, which helps stabilize the amorphous form.[13]
- Optimize Temperature: The processing temperature must be high enough to dissolve the drug in the molten polymer but below the degradation temperature.[11]

- Thermal Degradation: Flavonoids can be heat-sensitive.
  - Lower the Temperature: This is the most direct solution. However, it may increase melt viscosity.
  - Decrease Residence Time: Increase the screw speed to move the material through the heated barrel faster.[10]
  - Use a Plasticizer: Incorporating a small amount of a plasticizer can lower the processing temperature required to achieve a suitable melt viscosity.

Question 3: My Caco-2 permeability results are highly variable between experiments. How can I ensure my data is reliable?

Answer: Reproducibility in the Caco-2 assay hinges on maintaining a consistent and healthy cell monolayer.[14]

- Causality & Troubleshooting:
  - Monolayer Integrity: The most common issue is inconsistent tight junction formation.
    - Monitor Transepithelial Electrical Resistance (TEER): Always measure TEER before and after each experiment. Establish a strict acceptance criterion (e.g., >300 Ω·cm²) for your monolayers. A drop in TEER post-experiment indicates the formulation or compound was toxic to the cells.[8]
    - Standardize Cell Culture: Ensure cells are used within a consistent passage number range and are cultured for a fixed duration (typically 21 days) post-seeding to allow for

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proper differentiation.[14]

- Compound-Related Issues:
  - Low Recovery: **Epimedin A1** might be adsorbing to the plastic plate. Use low-binding plates and include a mass balance check (quantifying the compound in both apical and basolateral chambers and in cell lysate) to ensure you can account for all the initial drug.
  - Metabolism: Caco-2 cells have some metabolic activity.[15] If you suspect metabolism, run a stability test of **Epimedin A1** in the presence of the cell monolayer without measuring transport.
- Efflux Transporter Saturation: If you are testing a potent efflux inhibitor or a high concentration of **Epimedin A1**, you might saturate the transporters, leading to non-linear permeability rates. Run experiments at multiple concentrations if this is suspected.

PART 2: Core Strategies & Detailed Protocols

Here we detail three proven strategies to enhance the oral bioavailability of compounds like **Epimedin A1**.

Strategy 1: Amorphous Solid Dispersions (ASDs)

ASDs improve bioavailability primarily by increasing the dissolution rate and apparent solubility of the drug.[4][16] By dispersing the drug at a molecular level within a hydrophilic polymer matrix, the drug is released in a high-energy, amorphous, and readily dissolvable form.[4]

HME is a solvent-free, continuous manufacturing process ideal for thermally stable compounds.[13][17]

- Pre-Formulation:
  - Select a suitable polymer (e.g., Soluplus®, Kollidon® VA 64, HPMCAS).[11][12]
  - Determine the thermal properties of **Epimedin A1** and the polymer using Differential Scanning Calorimetry (DSC) to identify melting points and glass transition temperatures (Tg).

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- Perform a drug-polymer miscibility study.

- Blending: Prepare a physical blend of **Epimedin A1** and the polymer at a predetermined ratio (e.g., 1:4 drug-to-polymer by weight). Ensure a homogenous mixture.

- Extruder Setup:
  - Set up a twin-screw extruder with a suitable screw configuration (including conveying and kneading elements).[11]
  - Set the barrel temperature zones. A common approach is to have increasing temperature zones to gradually melt the polymer and dissolve the drug, followed by a slightly cooler die temperature. The maximum temperature should be safely below the degradation point of **Epimedin A1**.

- Extrusion:
  - Feed the physical blend into the extruder at a constant rate.
  - Set the screw speed (e.g., 100-200 RPM).
  - Collect the extrudate as it exits the die. The extrudate should be transparent or translucent, indicating an amorphous dispersion.

- Downstream Processing:
  - Cool the extrudate rapidly on a conveyor belt or chill roll to lock in the amorphous state.
  - Mill the brittle extrudate into a fine powder using a cryo-miller or similar equipment.

- Characterization:
  - Confirm amorphous nature using DSC (absence of a melting peak) and Powder X-Ray Diffraction (PXRD) (presence of a halo pattern).
  - Perform in vitro dissolution testing to compare the ASD to the pure drug.

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This method is suitable for heat-sensitive compounds but requires handling organic solvents.[3] [18]

- Solubilization: Dissolve both **Epimedin A1** and a suitable polymer (e.g., PVP K30, HPMC) in a common volatile solvent (e.g., ethanol, methanol, or a mixture).[3] A typical ratio is 1:4 drug-to-polymer.
- Evaporation: Remove the solvent using a rotary evaporator under vacuum at a controlled temperature (e.g., 40-50°C). This will form a thin film on the flask wall.
- Drying: Further dry the film under vacuum for 24 hours to remove any residual solvent.
- Pulverization: Scrape the dried film and pulverize it into a fine powder using a mortar and pestle.
- Characterization: Perform the same characterization steps (DSC, PXRD, dissolution) as described for HME.

Strategy 2: Lipid-Based Formulations

Lipid-based systems like Self-Emulsifying Drug Delivery Systems (SEDDS) enhance bioavailability by pre-dissolving the drug in a lipid vehicle. Upon gentle agitation in GI fluids, they form fine oil-in-water emulsions (or nanoemulsions), presenting the drug in a solubilized state for absorption.[19]

- Excipient Screening:
  - Oil Phase: Determine the solubility of **Epimedin A1** in various oils (e.g., medium-chain triglycerides like Capryol™ 90, long-chain triglycerides like soybean oil).
  - Surfactant: Screen surfactants with a high HLB value (12-18) for their ability to emulsify the selected oil (e.g., Kolliphor® EL, Tween® 80).[9]
  - Co-surfactant/Co-solvent: Screen co-surfactants (e.g., Transcutol® HP, PEG 400) for their ability to improve drug solubility and the spontaneity of emulsification.[9]
- Ternary Phase Diagram Construction:

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- Select the best-performing oil, surfactant, and co-surfactant.
- Construct a ternary phase diagram to identify the self-emulsifying region. This is done by titrating mixtures of oil and surfactant/co-surfactant with water and observing for the formation of a clear or bluish-white nanoemulsion.

- Formulation Preparation:
  - Select a ratio of oil:surfactant:co-surfactant from the optimal region of the phase diagram.
  - Add the required amount of **Epimedin A1** to the oil/surfactant/co-surfactant mixture.
  - Gently heat (e.g., to 40°C) and vortex until a clear, homogenous solution is formed.
- Characterization:
  - Self-Emulsification Test: Add 1 mL of the SEDDS formulation to 250 mL of water or simulated gastric fluid in a glass beaker with gentle stirring. The formulation should disperse rapidly to form a clear or slightly opalescent micro/nanoemulsion.
  - Droplet Size Analysis: Dilute the resulting emulsion and measure the globule size and polydispersity index (PDI) using a dynamic light scattering (DLS) instrument. Target size is typically <200 nm.
  - Stability: Assess the formulation for any signs of drug precipitation or phase separation upon dilution and over time.

Strategy 3: Phyto-Phospholipid Complexes (Phytosomes®)

This technology involves complexing the herbal constituent with phospholipids, creating a more lipophilic entity that is better able to pass through the lipid-rich enterocyte membranes.[20][21]

- Reactant Preparation:
  - Choose a phospholipid, typically soy phosphatidylcholine.

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- Weigh **Epimedin A1** and the phospholipid in a specific molar ratio, often starting with 1:1 or 1:2.[22][23]

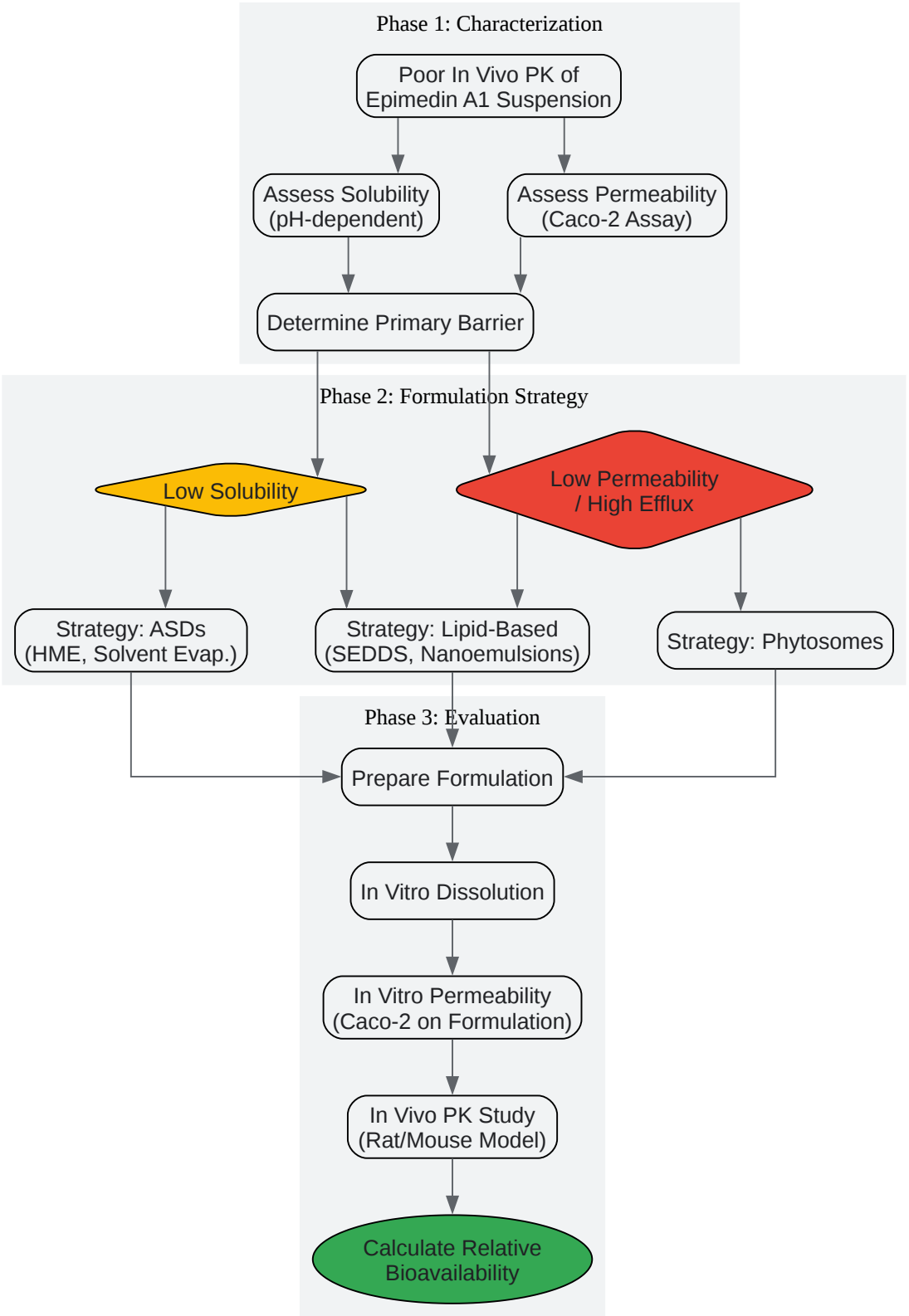
- Complexation:
  - Place the weighed components into a round-bottom flask.
  - Add an appropriate aprotic solvent, such as acetone or ethanol, to dissolve the materials completely.[23][24]
  - Reflux the mixture for 2-3 hours at a controlled temperature (e.g., 50-60°C).[24]
- Isolation:
  - Concentrate the solution using a rotary evaporator until a precipitate begins to form.[24]
  - Optional (Anti-solvent method): Precipitate the complex by adding the concentrated solution to a non-solvent like n-hexane with constant stirring.[22]
- Drying & Collection:
  - Filter the precipitated complex.
  - Dry the collected phytosome complex in a vacuum desiccator overnight.
  - Store the final powdered product in an airtight, light-resistant container.
- Characterization:
  - Confirm complex formation using FT-IR (to observe shifts in functional group peaks) and DSC (to see the disappearance of the drug's melting peak).
  - Evaluate the apparent partition coefficient (Log P) of the complex compared to the free drug to confirm increased lipophilicity.

PART 3: Essential Evaluation Assays

After preparing your advanced formulation, you must rigorously test its performance.

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Diagram: Bioavailability Enhancement Workflow



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Caption: Workflow for selecting and evaluating a bioavailability enhancement strategy.

Protocol 4: In Vitro Permeability - Caco-2 Assay

This assay predicts intestinal drug absorption and identifies potential drug efflux.[7][25]

- Cell Culture:
  - Seed Caco-2 cells onto permeable Transwell® filter inserts (e.g., 12-well format) at a specific density.
  - Culture for 21-25 days in a controlled environment (37°C, 5% CO_2, 95% humidity). Change the culture medium every 2-3 days.
- Monolayer Integrity Check:
  - Before the experiment, measure the TEER of each monolayer. Only use inserts that meet your pre-defined criteria (e.g., >300 $\Omega \cdot cm^2$).
  - Additionally, assess the permeability of a paracellular marker (e.g., Lucifer yellow or mannitol) to confirm tight junction integrity.
- Permeability Experiment (Apical to Basolateral - A→B):
  - Wash the monolayers carefully with pre-warmed transport buffer (e.g., Hank's Balanced Salt Solution, HBSS).
  - Add the test compound (**Epimedin A1** formulation, diluted in buffer) to the apical (upper) chamber.
  - Add fresh buffer to the basolateral (lower) chamber.
  - Incubate at 37°C on an orbital shaker.
  - At predetermined time points (e.g., 30, 60, 90, 120 min), take a sample from the basolateral chamber, replacing the volume with fresh buffer.
- Efflux Ratio Experiment (B→A):

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- Concurrently, run the experiment in the reverse direction by adding the drug to the basolateral chamber and sampling from the apical chamber.

- Sample Analysis:
  - Quantify the concentration of **Epimedin A1** in all samples using a validated analytical method, typically LC-MS/MS.

- Data Analysis:
  - Calculate the apparent permeability coefficient (Papp) for both directions.
  - Papp (cm/s) = (dQ/dt) / (A * C_0)
    - dQ/dt = rate of drug appearance in the receiver chamber
    - A = surface area of the filter
    - C_0 = initial drug concentration in the donor chamber
  - Calculate the Efflux Ratio (ER) = Papp (B→A) / Papp (A→B). An ER > 2 suggests the drug is a substrate for efflux transporters.

Protocol 5: In Vivo Pharmacokinetic (PK) Study

This is the definitive test to determine if your formulation strategy was successful.[26][27]

- Animal Model: Use male Sprague-Dawley or Wistar rats (e.g., 200-250g). Acclimatize the animals for at least one week.

- Study Design:
  - Divide animals into groups (n=5-6 per group).
    - Group 1 (Control): Receives unformulated **Epimedin A1** suspended in a vehicle (e.g., 0.5% methylcellulose).
    - Group 2 (Test): Receives your **Epimedin A1** formulation.

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    - Optional Group 3 (Absolute Bioavailability): Receives **Epimedin A1** via intravenous (IV) injection.[28]
  - Fast animals overnight before dosing.
- Dosing:
  - Administer a specific dose (e.g., 50 mg/kg) to the oral groups via oral gavage.
  - Administer a lower dose (e.g., 5 mg/kg) to the IV group via the tail vein.
- Blood Sampling:
  - Collect blood samples (~100-200 µL) from the tail vein or saphenous vein at pre-defined time points (e.g., pre-dose, 0.25, 0.5, 1, 2, 4, 6, 8, 12, 24 hours post-dose).
  - Collect samples into tubes containing an anticoagulant (e.g., K_2EDTA).
- Plasma Preparation & Analysis:
  - Centrifuge blood samples to separate plasma.
  - Store plasma at -80°C until analysis.
  - Extract **Epimedin A1** from the plasma (e.g., via protein precipitation or liquid-liquid extraction).
  - Quantify the drug concentration using a validated LC-MS/MS method.
- Data Analysis:
  - Plot the mean plasma concentration vs. time for each group.
  - Calculate key PK parameters using software like Phoenix WinNonlin:
    - Cmax (Maximum concentration)
    - Tmax (Time to reach Cmax)

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- AUC_{0-t} (Area under the curve from time 0 to the last measurement)
- AUC_{0-inf} (Area under the curve extrapolated to infinity)

- Calculate the Relative Bioavailability (Frel):
  - Frel (%) = (AUCtest / AUCcontrol) * (DosEcontrol / DosEtest) * 100

Table 1: Comparison of Bioavailability Enhancement Strategies

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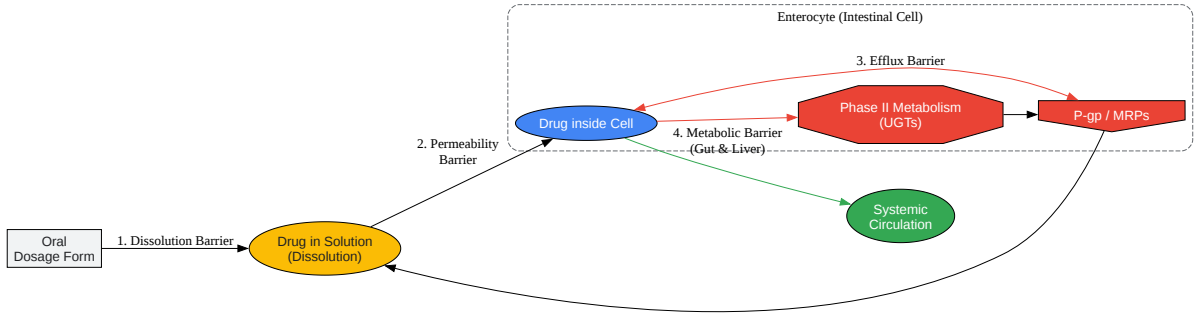
Strategy	Mechanism of Action	Advantages	Disadvantages	Best For...
Solid Dispersion	Increases dissolution rate by creating an amorphous, high-energy form of the drug.[29]	Established technology, solvent-free options (HME), significant dissolution improvement.[13]	Risk of recrystallization (stability), potential for thermal degradation with HME.[10]	BCS Class II compounds with dissolution-rate limited absorption.
SEDDS/Nanoemulsion	Presents drug in a pre-dissolved state; small droplets provide large surface area for absorption.[30]	High drug loading possible, enhances solubility, can bypass first-pass metabolism via lymphatic uptake.[9]	Requires careful excipient selection, potential for GI irritation from high surfactant levels.	Poorly soluble drugs; drugs with high first-pass metabolism.
Phytosome	Forms a lipid-compatible molecular complex, enhancing passage across the intestinal membrane.[20][21]	Uses natural phospholipids, improves lipophilicity and bioavailability.[20]	Specific drug-phospholipid molar ratios required, complexation may not be universally applicable.[23]	Polar phytoconstituents that have poor membrane permeability.

PART 4: Understanding the Biological Barriers

A deeper understanding of the physiological hurdles is key to rational formulation design.

Diagram: Key Barriers to Oral Flavonoid Absorption

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Caption: Major physiological barriers limiting the oral bioavailability of flavonoids.

Flavonoids like **Epimedin A1** are extensively metabolized by Phase II enzymes (UDP-glucuronosyltransferases - UGTs) in the enterocytes and hepatocytes to form more water-soluble glucuronide conjugates.[5][6] These conjugates are then readily eliminated. Concurrently, efflux transporters of the ATP-binding cassette (ABC) family, such as P-glycoprotein (P-gp), Breast Cancer Resistance Protein (BCRP), and Multidrug Resistance-Associated Proteins (MRPs), actively pump the parent flavonoid and its metabolites out of the cell, either back into the GI lumen or into the bile.[5][31] This interplay between metabolism and efflux is a primary reason for the low oral bioavailability of many natural products.[6][32]

PART 5: References

- International Journal of Research in Engineering and Science. (2021). Phytosomes: Preparation, Evaluation and Application. [Link]

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- MDPI. (n.d.). Preparation of Hot-Melt-Extruded Solid Dispersion Based on Pre-Formulation Strategies and Its Enhanced Therapeutic Efficacy. [Link]
- Hilaris Publisher. (2024). Innovative Formulation Strategies for Enhancing Oral Bioavailability of Poorly Soluble Drugs. [Link]
- Pharmaceutical Technology. (2010). Solid Dispersions by Hot-Melt Extrusion. [Link]
- PubMed. (2023). Promising strategies for improving oral bioavailability of poor water-soluble drugs. [Link]
- Journal of Advanced Scientific Research. (2020). PHYTO-PHOSPHOLIPID COMPLEXES (PHYTOSOMES): A NOVEL APPROACH TO IMPROVE THE BIOAVAILABILITY OF PHYTOCONSTITUENTS. [Link]
- Taylor & Francis Online. (2023). Promising strategies for improving oral bioavailability of poor water-soluble drugs. [Link]
- MDPI. (n.d.). Hot-Melt Extrusion for Solid Dispersions: Composition and Design Considerations. [Link]
- Hilaris Publisher. (2023). Novel Approaches to Enhance Oral Bioavailability of Poorly Soluble Drugs. [Link]
- Preprints.org. (2024). From Plant to Pill: Exploring Phytosome Preparation Techniques and Their Therapeutic Potential. [Link]
- Crystal Pharmatech. (2023). Development and Production Application Cases of Amorphous Solid Dispersion Formulations (I) - Hot Melt Extrusion. [Link]
- Ayurlog. (2024). Excipients used in self nanoemulsifying drug delivery systems. [Link]
- Walsh Medical Media. (2010). Pharmaceutical Technologies for Enhancing Oral Bioavailability of Poorly Soluble Drugs. [Link]
- ScienceOpen. (2024). Unlocking the potential of phytosomes: a review of formulation techniques, evaluation methods, and emerging applications. [Link]

© 2026 BenchChem. All rights reserved.

- PubMed Central. (2018). Phyto-phospholipid complexes (phytosomes): A novel strategy to improve the bioavailability of active constituents. [Link]
- The Pharma Innovation Journal. (2019). Preparation and evaluation of phytosomes containing ethanolic extract of leaves of Bombax ceiba for hepatoprotective activity. [Link]
- PubMed. (2011). Role of excipients in successful development of self-emulsifying/microemulsifying drug delivery system (SEDDS/SMEDDS). [Link]
- Taylor & Francis Online. (2013). Nanoemulsions for delivery of flavonoids: formulation and in vitro release of rutin as model drug. [Link]
- PubMed. (2007). Determination of drug permeability and prediction of drug absorption in Caco-2 monolayers. [Link]
- JRC Big Data Analytics Platform. (n.d.). DB-ALM Protocol n° 142 : Permeability Assay on Caco-2 Cells. [Link]
- Daru Journal of Pharmaceutical Sciences. (2011). Role of excipients in successful development of self-emulsifying/microemulsifying drug delivery system (SEDDS/SMEDDS). [Link]
- Slideshare. (2018). Phytosomes : Preparation and Application. [Link]
- Journal of IMAB. (2020). SELF-EMULSIFYING DRUG DELIVERY SYSTEMS (SEDDS): EXCIPIENT SELECTION, FORMULATION AND CHARACTERIZATION. [Link]
- National Institutes of Health. (2014). Mutual interactions between flavonoids and enzymatic and transporter elements responsible for flavonoid disposition via phase II metabolic pathways. [Link]
- Creative Bioarray. (n.d.). Caco-2 permeability assay. [Link]
- PubMed Central. (2013). Solid Dispersion as an Approach for Bioavailability Enhancement of Poorly Water-Soluble Drug Ritonavir. [Link]
- PubMed. (2005). Caco-2 cell permeability assays to measure drug absorption. [Link]

© 2026 BenchChem. All rights reserved.

- Pharmacy 180. (n.d.). Considerations In In-Vivo Bioavailability Study Design. [Link]
- Semantic Scholar. (2011). Role of excipients in successful development of self-emulsifying/microemulsifying drug delivery system (SEDDS/SMEDDS). [Link]
- IJPQA. (2023). PHYTOSOMES: INNOVATIVE APPROACH TO ENHANCE THE BIOAVAILABILITY AND THERAPEUTIC EFFICACY OF HERBAL EXTRACT. [Link]
- National Institutes of Health. (2023). Emergence of Nano-Based Formulations for Effective Delivery of Flavonoids against Topical Infectious Disorders. [Link]
- Journal of Drug Delivery and Therapeutics. (2018). SOLUBILITY ENHANCEMENT BY SOLID DISPERSION METHOD: A REVIEW. [Link]
- PubMed. (2024). Intestinal absorption mechanism and nutritional synergy promotion strategy of dietary flavonoids: transintestinal epithelial pathway mediated by intestinal transport proteins. [Link]
- MedCrave. (2019). Solid dispersions: A technology for improving bioavailability. [Link]
- RSC Publishing. (2014). Mutual interactions between flavonoids and enzymatic and transporter elements responsible for flavonoid disposition via phase II metabolic pathways. [Link]
- PubMed Central. (2016). Atorvastatin solid dispersion for bioavailability enhancement. [Link]
- Journal of Advanced Pharmacy Education & Research. (2013). Solid Dispersion: Solubility Enhancement Technique for poorly water soluble Drugs. [Link]
- ResearchGate. (2021). Formulation and evaluation of flavonoid derivatives' as topical nano-emulgel to treat the wound healing in diabetic patients. [Link]
- Taylor & Francis Online. (2024). Intestinal absorption mechanism and nutritional synergy promotion strategy of dietary flavonoids: transintestinal epithelial pathway mediated by intestinal transport proteins. [Link]
- Sygnature Discovery. (n.d.). In vivo PK / Pharmacokinetic studies. [Link]

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- UAL Research Online. (2020). Nanoemulsions as carriers for natural antioxidants: formulation development and optimisation. [Link]
- PubMed Central. (2023). Herbal nanoemulsions in cosmetic science: A comprehensive review of design, preparation, formulation, and characterization. [Link]
- PubMed Central. (2018). The Role of Uptake and Efflux Transporters in the Disposition of Glucuronide and Sulfate Conjugates. [Link]
- ACS Publications. (2016). Using in Vitro and in Vivo Models To Evaluate the Oral Bioavailability of Nutraceuticals. [Link]
- SciSpace. (2022). In vivo Studies for Drug Development via Oral Delivery: Challenges,Animal Models and Techniques. [Link]
- JoVE. (2025). Bioavailability Study Design: Absolute Versus Relative Bioavailability. [Link]

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Sources

- 1. Promising strategies for improving oral bioavailability of poor water-soluble drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. asianpharmtech.com [asianpharmtech.com]
- 3. jddtonline.info [jddtonline.info]
- 4. Solid dispersions: A technology for improving bioavailability - MedCrave online [medcraveonline.com]
- 5. Mutual interactions between flavonoids and enzymatic and transporter elements responsible for flavonoid disposition via phase II metabolic pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Mutual interactions between flavonoids and enzymatic and transporter elements responsible for flavonoid disposition via phase II metabolic pathways - RSC Advances (RSC

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Publishing) [pubs.rsc.org]

- 7. Determination of drug permeability and prediction of drug absorption in Caco-2 monolayers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. enamine.net [enamine.net]
- 9. journal-imab-bg.org [journal-imab-bg.org]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. pharmaceutical.basf.com [pharmaceutical.basf.com]
- 13. pharmtech.com [pharmtech.com]
- 14. creative-bioarray.com [creative-bioarray.com]
- 15. Caco-2 cell permeability assays to measure drug absorption - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. japer.in [japer.in]
- 17. Development and Production Application Cases of Amorphous Solid Dispersion Formulations (I) - Hot Melt Extrusion - Crystal Pharmatech Co., Ltd. [crystalpharmatech.com]
- 18. hilarispublisher.com [hilarispublisher.com]
- 19. tandfonline.com [tandfonline.com]
- 20. ijpsjournal.com [ijpsjournal.com]
- 21. slideshare.net [slideshare.net]
- 22. ijres.org [ijres.org]
- 23. Phyto-phospholipid complexes (phytosomes): A novel strategy to improve the bioavailability of active constituents - PMC [pmc.ncbi.nlm.nih.gov]
- 24. thepharmajournal.com [thepharmajournal.com]
- 25. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
- 26. sygnaturediscovery.com [sygnaturediscovery.com]
- 27. scispace.com [scispace.com]
- 28. Video: Bioavailability Study Design: Absolute Versus Relative Bioavailability [jove.com]
- 29. Atorvastatin solid dispersion for bioavailability enhancement - PMC [pmc.ncbi.nlm.nih.gov]
- 30. ualresearchonline.arts.ac.uk [ualresearchonline.arts.ac.uk]

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- 31. tandfonline.com [tandfonline.com]
- 32. Intestinal absorption mechanism and nutritional synergy promotion strategy of dietary flavonoids: transintestinal epithelial pathway mediated by intestinal transport proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
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